

(1S,2S)-ML-SI3 stability and proper storage conditions

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Compound of Interest

Compound Name: (1S,2S)-ML-SI3

Cat. No.: B7646692

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Technical Support Center: (1S,2S)-ML-SI3

Welcome to the technical support center for **(1S,2S)-ML-SI3**. This resource is designed to assist researchers, scientists, and drug development professionals in the proper handling, storage, and experimental application of this compound. Here you will find troubleshooting guides and frequently asked questions to ensure the stability and effective use of **(1S,2S)-ML-SI3** in your research.

Frequently Asked Questions (FAQs)

Q1: What is **(1S,2S)-ML-SI3** and what is its primary mechanism of action?

A1: **(1S,2S)-ML-SI3** is the (+)-trans-isomer of ML-SI3, a modulator of the Transient Receptor Potential Mucolipin (TRPML) family of ion channels. It functions as a potent inhibitor of TRPML1 and an activator of TRPML2 and TRPML3.^{[1][2][3]} This dual activity makes it a valuable tool for studying lysosomal calcium signaling, autophagy, and other cellular processes regulated by these channels.

Q2: What are the recommended storage conditions for **(1S,2S)-ML-SI3**?

A2: Proper storage is crucial to maintain the stability and activity of **(1S,2S)-ML-SI3**. Recommendations vary for the solid compound and solutions. For detailed storage conditions, please refer to the table below. It is consistently recommended to protect the compound from light.^[1]

Q3: How should I prepare stock solutions of **(1S,2S)-ML-SI3**?

A3: **(1S,2S)-ML-SI3** is soluble in dimethyl sulfoxide (DMSO). For in vitro experiments, stock solutions are typically prepared in DMSO. For in vivo studies, further dilution into appropriate vehicle solutions is necessary. It is recommended to prepare fresh working solutions for in vivo experiments on the day of use.^[1] If precipitation occurs during preparation, gentle heating and/or sonication can aid in dissolution.^[1]

Q4: Is **(1S,2S)-ML-SI3** stable in aqueous solutions?

A4: While specific data on the aqueous stability of **(1S,2S)-ML-SI3** across a range of pH values is not readily available, it is general good practice to prepare aqueous working solutions fresh for each experiment. The stability of the compound in aqueous buffers may be pH-dependent, and prolonged storage in aqueous solution is not recommended without specific stability data.

Stability and Storage Conditions

Proper storage and handling are paramount to ensure the integrity and experimental reproducibility of **(1S,2S)-ML-SI3**.

Form	Storage Temperature	Duration	Special Conditions
Solid Powder	4°C	Short-term	Protect from light
-20°C	Long-term (months to years)	Dry, dark environment[4]	
DMSO Stock Solution	-20°C	Up to 1 month	Protect from light; aliquot to avoid repeated freeze-thaw cycles[1]
-80°C	Up to 6 months	Protect from light; aliquot to avoid repeated freeze-thaw cycles[1]	
In Vivo Working Solution	Use immediately	N/A	Prepare fresh on the day of use[1]

Note: The shelf life of the solid compound is greater than 2 years if stored properly.[4]

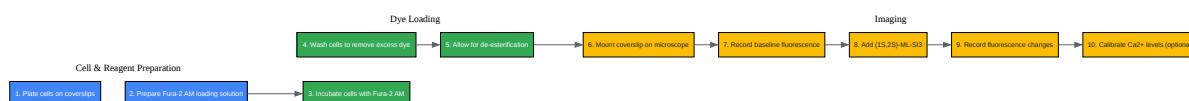
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound Precipitation in Stock Solution	- Supersaturation- Low-quality DMSO	- Gently warm the solution and/or sonicate to redissolve.- Prepare a fresh solution using high-purity, anhydrous DMSO.
Inconsistent Experimental Results	- Compound degradation due to improper storage- Repeated freeze-thaw cycles of stock solution- Variability in experimental conditions	- Ensure the compound is stored according to the recommendations (see table above).- Aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles.- Maintain consistent experimental parameters (e.g., cell density, incubation times, reagent concentrations).
Low or No Activity Observed	- Incorrect concentration used- Compound degradation- Cell-type specific differences in TRPML expression	- Verify the final concentration of (1S,2S)-ML-SI3 in your assay.- Use a fresh aliquot of the stock solution.- Confirm the expression of TRPML1, TRPML2, or TRPML3 in your experimental model.
Potential Off-Target Effects	- High concentrations of the compound- Interaction with other cellular targets	- Perform dose-response experiments to determine the optimal concentration with minimal off-target effects.- Include appropriate controls, such as a vehicle-only control and potentially a structurally related but inactive compound, if available.

Experimental Protocols & Methodologies

Calcium Imaging using Fura-2 AM

This protocol outlines the measurement of intracellular calcium changes in response to **(1S,2S)-ML-SI3**.



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Caption: Workflow for intracellular calcium imaging using Fura-2 AM.

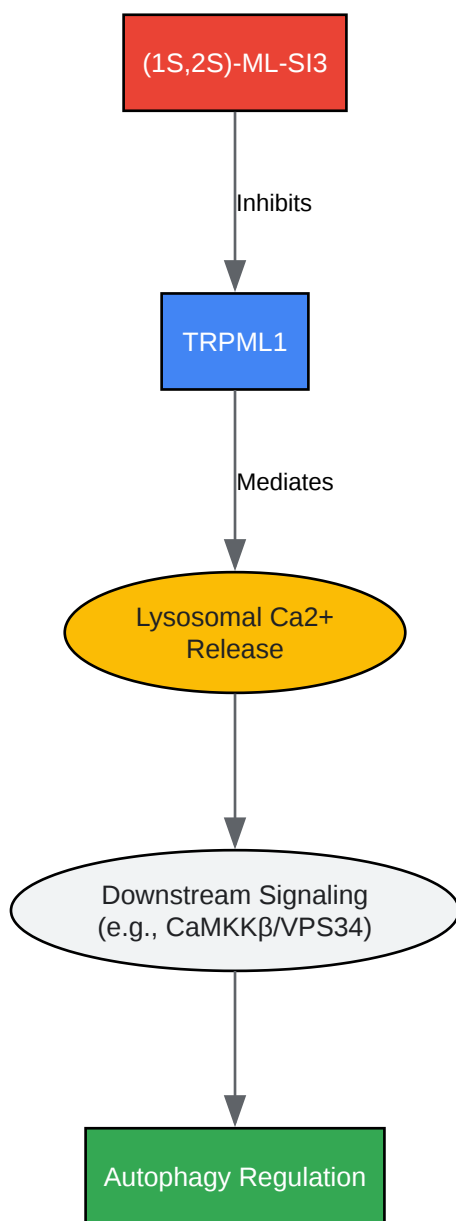
Methodology:

- **Cell Preparation:** Plate cells on glass coverslips or in imaging-compatible plates to allow for optimal imaging.
- **Fura-2 AM Loading:** Prepare a Fura-2 AM loading solution in a suitable buffer (e.g., HBSS) at a final concentration of 1-5 μM . Dissolve Fura-2 AM in DMSO first before diluting in the buffer.^{[5][6]}
- **Incubation:** Incubate the cells with the Fura-2 AM loading solution for 30-60 minutes at room temperature or 37°C in the dark.^{[5][6]}
- **Washing:** Wash the cells gently with fresh buffer to remove extracellular Fura-2 AM.
- **De-esterification:** Incubate the cells for an additional 30 minutes to allow for complete de-esterification of the dye by intracellular esterases.^[5]

- Imaging: Mount the coverslip onto the microscope stage. Acquire baseline fluorescence by alternating excitation at 340 nm and 380 nm and measuring emission at ~510 nm.
- Compound Addition: Add **(1S,2S)-ML-SI3** at the desired final concentration and continue recording the fluorescence ratio.
- Data Analysis: The ratio of the fluorescence intensities at the two excitation wavelengths (340/380) is proportional to the intracellular calcium concentration.

Autophagy Assay by LC3 Immunoblotting

This protocol describes the detection of autophagy by monitoring the conversion of LC3-I to LC3-II.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. Atomic insights into ML-Si3 mediated human TRPML1 inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. moodle2.units.it [moodle2.units.it]
- 6. brainvta.tech [brainvta.tech]
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